In-Depth Technical Guide: 7-Methyl-1-tetralone Oxime

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Compound of Interest

Compound Name: *7-Methyl-1-tetralone oxime*

Cat. No.: *B7798876*

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Nomenclature, Synthesis, and Structural Characterization

Executive Summary

7-Methyl-1-tetralone oxime is a bicyclic aromatic derivative serving as a critical intermediate in organic synthesis and medicinal chemistry.[1] While the parent ketone (7-methyl-1-tetralone) is a known scaffold for sesquiterpene synthesis (e.g., Calamenene) and CNS-active agents, the oxime derivative functions as a "chemical hinge," allowing access to complex amines via reduction or lactams via Beckmann rearrangement.[1]

This guide provides a definitive analysis of its IUPAC nomenclature, a self-validating synthesis protocol, and the stereochemical considerations required for high-purity applications.

Part 1: Structural Elucidation & Nomenclature[1]

The IUPAC Identity

The naming of this compound requires dissecting the parent skeleton and the functional group modification.[1] While "Tetralone" is a retained IUPAC name for 3,4-dihydronaphthalen-1(2H)-one, the systematic approach ensures unambiguous identification.[1]

Component	Systematic Name	Explanation
Parent Skeleton	3,4-dihydronaphthalen-1(2H)-one	The core bicyclic system.[1] Numbering starts at the carbonyl carbon (C1).[1]
Substituent	7-Methyl	A methyl group attached to position 7 of the aromatic ring.[1]
Functional Group	Oxime	Replacement of the carbonyl oxygen (=O) with a hydroxyimino group (=N-OH).[1]

The Preferred IUPAC Names (PIN)

According to IUPAC 2013 recommendations (Blue Book P-68.3.1.1), oximes can be named as functional derivatives or substitutively as N-hydroxyimines.[1]

- Substitutive Name (Preferred): (1E)-N-hydroxy-7-methyl-3,4-dihydronaphthalen-1(2H)-imine
  - Logic: The (=N-OH) group is treated as an imine substituted with a hydroxy group.[1]
- Functional Class Name (Commonly Accepted): 7-Methyl-3,4-dihydronaphthalen-1(2H)-one oxime[1]
  - Logic: Treats the compound as a modification of the ketone.[1][2]
- Retained/Trivial Name: **7-Methyl-1-tetralone oxime**
  - Usage: Widely used in industrial catalogs and bench chemistry.

Numbering & Logic Diagram

The following diagram illustrates the decomposition of the structure to derive the correct numbering.

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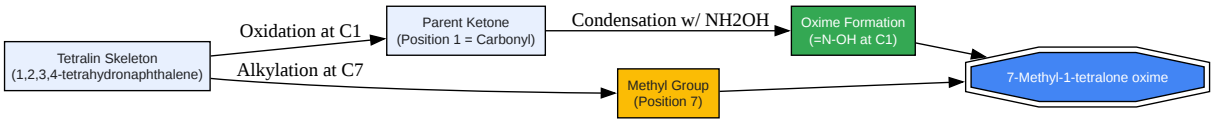

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Figure 1: Structural decomposition logic for determining the nomenclature of **7-Methyl-1-tetralone oxime**.

Part 2: Stereochemical Considerations (vs.)

Unlike simple ketones, oximes exhibit geometric isomerism due to the restricted rotation around the C=N double bond.[1] This is critical for downstream applications, particularly the Beckmann Rearrangement, which is stereospecific (the group anti to the hydroxyl migrates).[1]

- (

)-Isomer (Anti): The hydroxyl group (-OH) is on the opposite side of the aromatic ring (pointing toward the aliphatic CH2 at C2).[1] This is generally the thermodynamically preferred isomer due to steric repulsion between the -OH and the peri-hydrogen at position 8 of the aromatic ring.[1]

- (

)-Isomer (Syn): The hydroxyl group is on the same side as the aromatic ring.[1]

Why it matters:

- Catalytic Hydrogenation:

  mixtures can lead to different rates of reduction.

- Rearrangement: The (

)-isomer rearranges to the lactam where the aromatic ring migrates (expanding to a benzo-azepinone).[1]

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Part 3: Synthesis Protocol

Mechanistic Pathway

The synthesis involves the nucleophilic attack of hydroxylamine nitrogen on the electrophilic carbonyl carbon, followed by proton transfer and dehydration.[1]

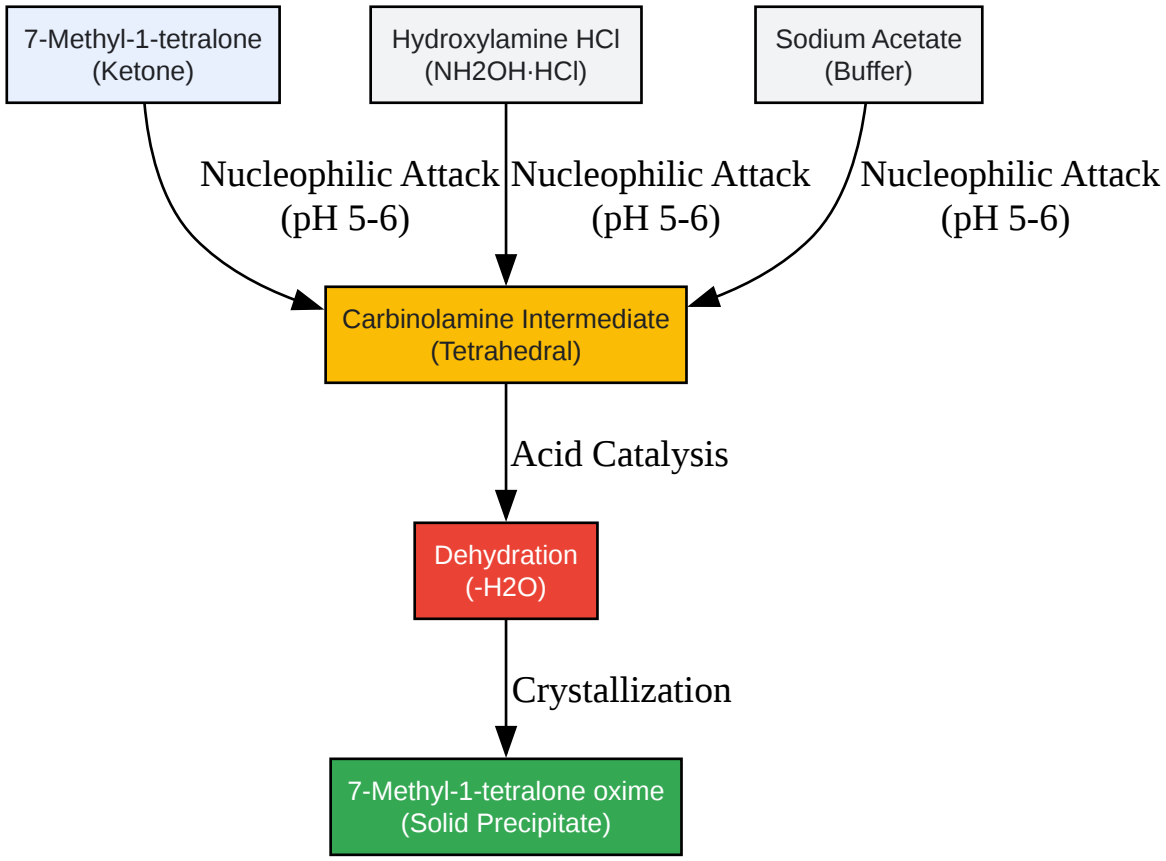

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Figure 2: Reaction pathway for the oximation of 7-methyl-1-tetralone.

Experimental Procedure (Self-Validating)

This protocol uses a buffered aqueous-alcoholic system to maximize yield and purity.[1]

Reagents:

- 7-Methyl-1-tetralone (1.0 eq)[1][3]
- Hydroxylamine hydrochloride (1.5 eq)[1]

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- Sodium Acetate (anhydrous) (2.0 eq)[1]
- Solvent: Ethanol/Water (3:1 ratio)[1]

Step-by-Step Protocol:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 1.0 eq of 7-methyl-1-tetralone in Ethanol (5 mL per gram of ketone).
- Reagent Addition: Add a solution of Hydroxylamine HCl (1.5 eq) and Sodium Acetate (2.0 eq) in the minimum amount of water necessary to dissolve them.
  - Note: Sodium acetate acts as a buffer to neutralize the HCl released, preventing the protonation of the hydroxylamine amine group (which would render it non-nucleophilic).[1]
- Reflux: Heat the mixture to reflux (approx. 80°C) for 2–3 hours. Monitor reaction progress via TLC (Mobile phase: Hexane/EtOAc 8:2). The ketone spot should disappear.[1]
- Workup:
  - Cool the reaction mixture to room temperature.
  - Remove the bulk of ethanol under reduced pressure (Rotavap).[1]
  - Add ice-cold water to the residue.[1] The oxime typically precipitates as a solid.[1][4]
- Purification: Filter the solid and wash with cold water. Recrystallize from aqueous ethanol if necessary to separate

  isomers or remove trace impurities.

Part 4: Analytical Characterization

To validate the synthesis, compare the spectral data against these expected parameters.

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Method	Characteristic Signal	Interpretation
1H NMR	9.0–10.5 ppm (s, 1H)	Broad singlet corresponding to the Oxime -OH proton.[1]
1H NMR	2.7–2.9 ppm (t, 2H)	Triplet for the protons at C2 (alpha to C=N), shifted upfield relative to the ketone.
13C NMR	150–160 ppm	Characteristic signal for the C=N carbon (C1).
IR	3200–3400 cm^{-1}	Broad O-H stretch.
IR	1640–1660 cm^{-1}	Weak C=N stretching vibration.

Part 5: Applications in Drug Development[5]

While 7-methyl-1-tetralone is a distinct entity, its chemistry parallels the synthesis of major antidepressants like Sertraline (which utilizes the 3,4-dichlorophenyl tetralone analog).[1] The oxime moiety serves as a versatile gateway:

- Primary Amines: Reduction (e.g., H2/Pd-C or LAH) yields 7-methyl-1-aminotetralin, a scaffold for CNS ligands.[1]
- Lactams (Benzoazepinones): Treatment with PCl5 or SOCl2 induces the Beckmann Rearrangement, expanding the ring to a 7-membered lactam, utilized in the synthesis of alkaloids.[1]

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